

A Comparative Performance Analysis of Disperse Orange 30 in Trichromatic Dyeing

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Disperse Orange 30

CAS No.: 73299-41-9

Cat. No.: B15552604

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Disperse Orange 30** and a viable alternative, Disperse Orange 25, in trichromatic dyeing recipes for polyester fabrics. The selection of the appropriate orange component in a trichromatic system is critical for achieving a wide gamut of shades with good fastness properties. This document presents a data-driven comparison of their performance, supported by detailed experimental protocols, to aid in the selection of the optimal dye combination for specific applications.

Executive Summary

Trichromatic dyeing, a cornerstone of textile coloration, relies on the precise combination of three primary color dyes—typically a yellow or orange, a red, and a blue—to produce a vast spectrum of hues. **Disperse Orange 30** is a widely utilized component in such recipes for polyester, known for its good sublimation and light fastness.^[1] This guide benchmarks its performance against Disperse Orange 25, another common choice, within a standard trichromatic formulation alongside Disperse Red 167 and Disperse Blue 79. The comparative

data presented herein focuses on key performance indicators: light, washing, and rubbing fastness, providing a quantitative basis for dye selection in research and development.

Quantitative Performance Data

The following tables summarize the typical fastness properties of the two trichromatic dye recipes on polyester fabric. The data is compiled from various industry sources and represents performance under standardized test conditions. It is important to note that actual results may vary depending on the specific substrate, dyeing process parameters, and depth of shade.

Table 1: Comparison of Key Fastness Properties of Trichromatic Recipes

Fastness Property	Test Method	Recipe 1: Disperse Orange 30, Red 167, Blue 79	Recipe 2: Disperse Orange 25, Red 167, Blue 79
Light Fastness	ISO 105-B02	6	5-6
Washing Fastness (Color Change)	ISO 105-C06	4-5	4
Washing Fastness (Staining)	ISO 105-C06	4-5	4
Rubbing Fastness (Dry)	ISO 105-X12	4-5	4-5
Rubbing Fastness (Wet)	ISO 105-X12	4	4

Table 2: Individual Dye Performance Characteristics

Dye	C.I. Name	Dye Class	Light Fastness (ISO 105-B02)	Washing Fastness (ISO 105-C06)	Sublimation Fastness (180°C x 30s)
Disperse Orange 30	Disperse Orange 30	SE	6	5	5
Disperse Orange 25	Disperse Orange 25	E	5-6	4	4-5
Disperse Red 167	Disperse Red 167	S	5-6	4	4-5
Disperse Blue 79	Disperse Blue 79	S	5	5	4-5

Experimental Protocols

The performance data presented in this guide is based on standardized testing methodologies to ensure comparability and reproducibility. The following are detailed protocols for the key experiments cited.

Exhaust Dyeing of Polyester Fabric

This protocol describes a typical high-temperature exhaust dyeing process for polyester fabric.

Materials and Equipment:

- Scoured and bleached 100% polyester knit fabric
- Disperse dyes (**Disperse Orange 30** or 25, Disperse Red 167, Disperse Blue 79)
- Dispersing agent
- Acetic acid
- Sodium hydrosulfite

- Sodium hydroxide
- High-temperature, high-pressure laboratory dyeing machine
- Beakers, graduated cylinders, and a magnetic stirrer

Procedure:

- Dye Bath Preparation:
 - Prepare a stock solution of the disperse dyes by pasting the required amount of each dye with a small amount of water and then adding hot water (40-50°C) with a dispersing agent. Stir until a fine dispersion is achieved.
 - Set the liquor ratio (e.g., 10:1).
 - Fill the dyeing machine with the required volume of water.
 - Add a dispersing agent and acetic acid to the dyebath to achieve a pH of 4.5-5.5.
- Dyeing Cycle:
 - Introduce the polyester fabric into the dyebath.
 - Start the machine and run for 10 minutes at 60°C.
 - Add the prepared dye dispersion to the dyebath.
 - Raise the temperature from 60°C to 130°C at a rate of 1.5°C per minute.
 - Hold the temperature at 130°C for 60 minutes.
 - Cool the dyebath down to 70°C.
- Reduction Clearing:
 - Drain the dyebath.
 - Rinse the fabric with hot water.

- Prepare a fresh bath with sodium hydrosulfite (2 g/L) and sodium hydroxide (2 g/L).
- Treat the fabric in this bath at 70-80°C for 15-20 minutes.
- Drain the bath and rinse the fabric thoroughly with hot and then cold water.
- Drying:
 - Hydroextract the dyed fabric and then dry it in an oven or a stenter.

Colorfastness to Light (ISO 105-B02)

This test determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight.

Apparatus:

- Xenon arc lamp apparatus
- Blue Wool standards (1-8)
- Grey Scale for assessing color change

Procedure:

- A specimen of the dyed textile is mounted on a sample holder alongside a set of Blue Wool standards.
- The samples and standards are exposed to the light from the xenon arc lamp under controlled conditions of temperature and humidity.
- The exposure is continued until a specified amount of fading has occurred on the test specimen or the standards.
- The light fastness of the specimen is assessed by comparing the change in its color with that of the Blue Wool standards. The rating is the number of the Blue Wool standard that shows a similar degree of fading.

Colorfastness to Washing (ISO 105-C06)

This test evaluates the resistance of the color of textiles to domestic and commercial laundering procedures.

Apparatus:

- Launder-Ometer or similar apparatus
- Stainless steel balls
- Multi-fibre adjacent fabric
- ECE reference detergent
- Grey Scale for assessing color change and staining

Procedure:

- A 10cm x 4cm specimen of the dyed fabric is sewn together with a multi-fibre test fabric of the same size.
- The composite sample is placed in a stainless-steel container with a specified amount of detergent solution and stainless-steel balls.
- The container is then agitated in the Launder-Ometer at a specified temperature (e.g., 60°C) for a set duration (e.g., 30 minutes).
- After the washing cycle, the sample is rinsed and dried.
- The color change of the dyed specimen and the staining on the adjacent multi-fibre fabric are assessed using the appropriate Grey Scales.

Colorfastness to Rubbing (ISO 105-X12)

This test determines the amount of color transferred from the surface of a colored textile material to other surfaces by rubbing.

Apparatus:

- Crockmeter (rubbing fastness tester)
- Standard white cotton rubbing cloth
- Grey Scale for assessing staining

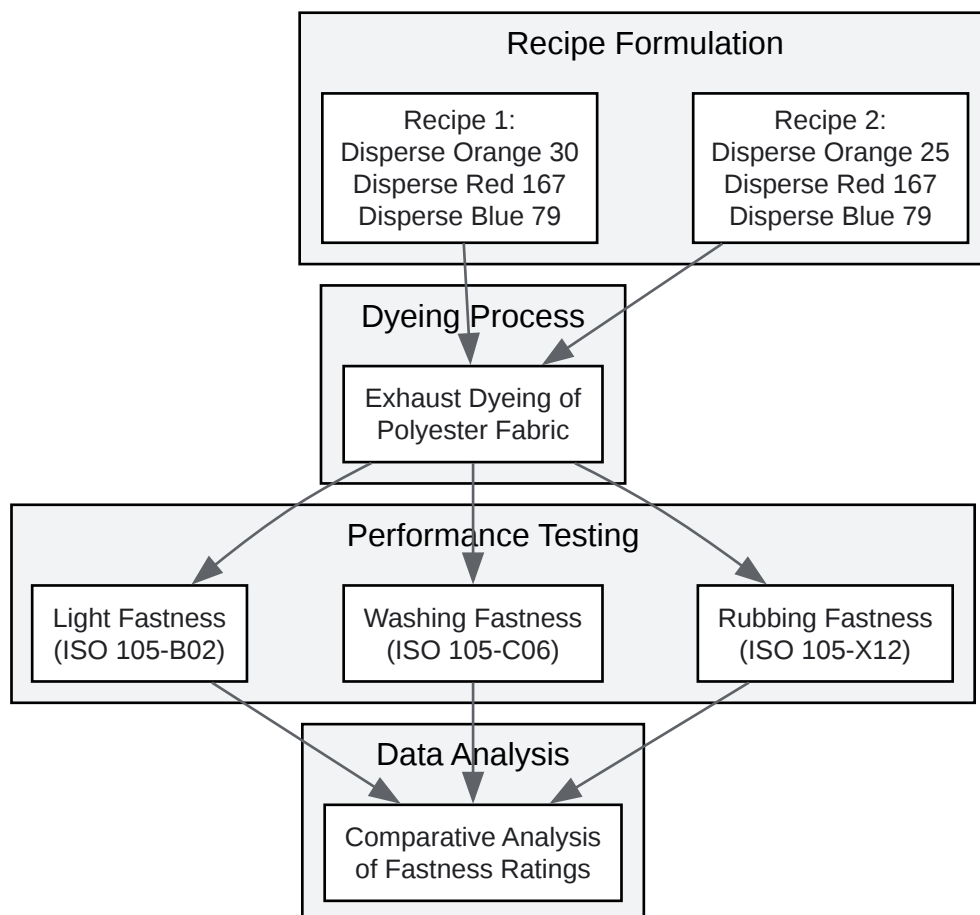
Procedure:

- A specimen of the dyed fabric is mounted on the base of the Crockmeter.
- A dry, standard white cotton cloth is fixed to the rubbing finger of the Crockmeter.
- The rubbing finger is moved back and forth over the test specimen for 10 cycles.
- The amount of color transferred to the white cloth is assessed using the Grey Scale for staining.
- The procedure is repeated with a wet rubbing cloth that has been wetted with distilled water to a specific pickup percentage.

Workflow for Comparative Performance Evaluation

The following diagram illustrates the logical workflow for the comparative evaluation of the two trichromatic dye recipes.

Comparative Performance Evaluation of Trichromatic Dye Recipes



[Click to download full resolution via product page](#)

Caption: Workflow for the comparative evaluation of trichromatic dye recipes.

Conclusion

This guide provides a foundational comparison between **Disperse Orange 30** and Disperse Orange 25 within a trichromatic dyeing system for polyester. Based on the compiled data, the recipe containing **Disperse Orange 30** exhibits slightly superior light and washing fastness, making it a preferable choice for applications where long-term color stability is paramount. However, Disperse Orange 25 remains a viable alternative, particularly in scenarios where its

specific shade or other economic factors are advantageous. The provided experimental protocols offer a standardized framework for researchers to conduct their own evaluations and validate these findings within their specific laboratory and application contexts. Further research could explore the compatibility and dyeing kinetics of these recipes to provide a more in-depth understanding of their performance characteristics.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- To cite this document: BenchChem. [A Comparative Performance Analysis of Disperse Orange 30 in Trichromatic Dyeing]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15552604/docs#a-comparative-performance-analysis-of-disperse-orange-30-in-trichromatic-dyeing\]](https://www.benchchem.com/product/b15552604/docs#a-comparative-performance-analysis-of-disperse-orange-30-in-trichromatic-dyeing)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)